

"Antioxidant agent-4" solubility and preparation for cell culture

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Compound of Interest

Compound Name: Antioxidant agent-4

Cat. No.: B3182341

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Application Notes: Antioxidant Agent-4

Product Code: AG-004 For Research Use Only.

Description

Antioxidant Agent-4 is a novel, synthetic, small-molecule compound designed for potent antioxidant and cytoprotective activities. It functions as a powerful activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a primary regulator of the cellular antioxidant response.^{[1][2][3]} Additionally, it possesses direct radical-scavenging capabilities. Due to its hydrophobic nature, **Antioxidant Agent-4** has low aqueous solubility, requiring specific preparation for use in cell culture applications.^[4] These notes provide detailed protocols for its solubilization and application in cell-based assays.

Specifications

Property	Value
Appearance	White to off-white crystalline powder
Molecular Formula	C ₂₀ H ₁₈ O ₄
Molecular Weight	338.36 g/mol
Purity (HPLC)	≥98%
Storage	Store at -20°C, protect from light and moisture

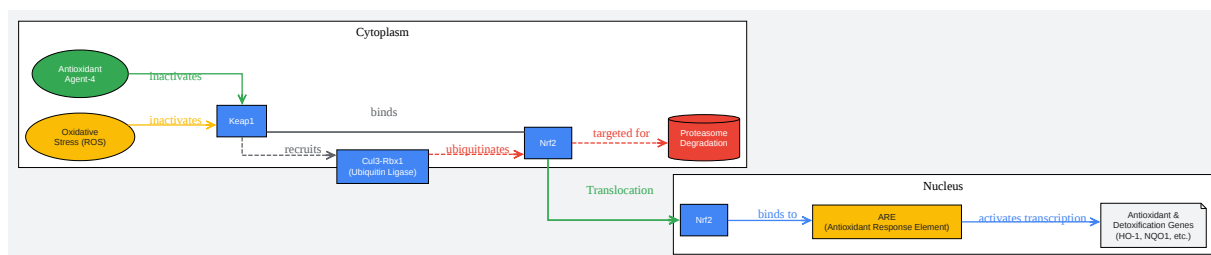
Solubility Data

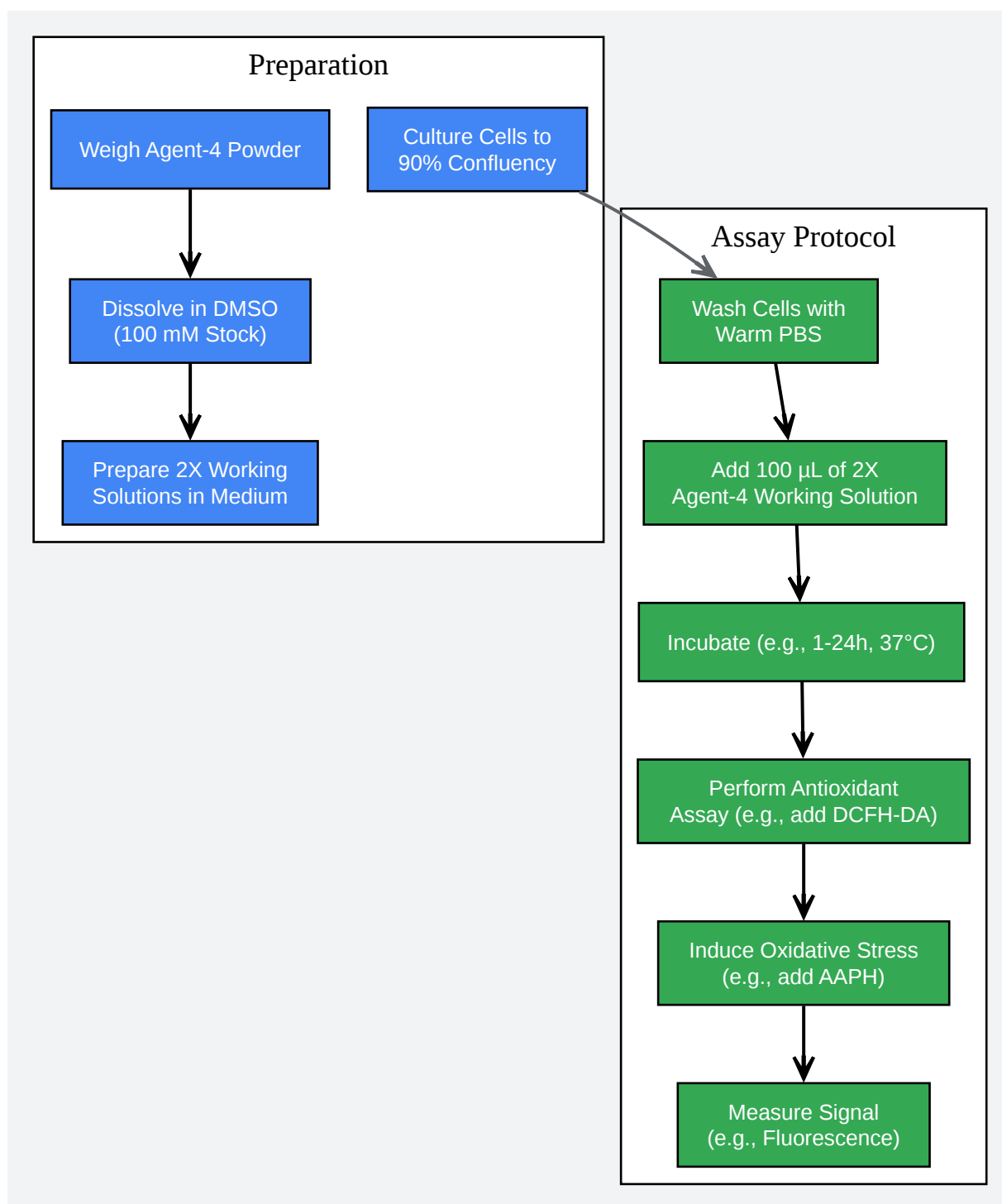
The solubility of **Antioxidant Agent-4** was determined in various common laboratory solvents. For cell culture applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions.

Solvent	Solubility (at 25°C)	Notes
DMSO	≥ 100 mM (33.8 mg/mL)	Recommended for stock solutions.
Ethanol (95%)	~ 25 mM (8.5 mg/mL)	Can be used as an alternative solvent.
PBS (pH 7.4)	< 0.1 mM (< 0.03 mg/mL)	Practically insoluble.[4]
Cell Culture Media	< 0.1 mM	Insoluble; requires pre-dissolution in an organic solvent.

Signaling Pathway

Antioxidant Agent-4 exerts its primary effect through the activation of the Nrf2-ARE signaling pathway. Under basal conditions, Nrf2 is sequestered in the cytoplasm by its inhibitor, Keap1, which facilitates its degradation.[1] Oxidative stress or the presence of Nrf2 activators like **Antioxidant Agent-4** disrupts the Nrf2-Keap1 interaction. This stabilizes Nrf2, allowing it to translocate to the nucleus where it binds to the Antioxidant Response Element (ARE) in the promoter region of target genes.[1][2] This leads to the transcription of a suite of protective genes, including antioxidant enzymes (e.g., Heme Oxygenase-1, NQO1) and detoxification enzymes.[2]





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References

- 1. The Nrf2-Antioxidant Response Element Signaling Pathway and Its Activation by Oxidative Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Nrf2 signaling pathway: current status and potential therapeutic targetable role in human cancers [frontiersin.org]
- 3. mdpi.com [mdpi.com]
- 4. Current Techniques of Water Solubility Improvement for Antioxidant Compounds and Their Correlation with Its Activity: Molecular Pharmaceutics - PMC [pmc.ncbi.nlm.nih.gov]
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